

physical and chemical properties of vinleurosine sulfate powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinleurosine sulfate

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Vinleurosine Sulfate Powder: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **vinleurosine sulfate** powder. The information is curated to support research, development, and quality control activities involving this potent antineoplastic agent.

Chemical and Physical Properties

Vinleurosine sulfate is a dimeric indole alkaloid derived from the periwinkle plant, *Catharanthus roseus*. It is a salt of vinleurosine, belonging to the vinca alkaloid class of compounds known for their chemotherapeutic activities.^{[1][2]} The following tables summarize its key physical and chemical properties.

Table 1: General and Chemical Properties of **Vinleurosine Sulfate**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Chemical Name | methyl (13S,15S,16R,18S)-13- [(1R,9R,10S,11R,12R,19R)-11 -acetyloxy-12-ethyl-10- hydroxy-5-methoxy-10- methoxycarbonyl-8-methyl- 8,16- diazapentacyclo[10.6.1.0 ^{1,9} .0 ^{2,7} .0 ^{16,19}]nonadeca-2,4,6,13- tetraen-4-yl]-18-ethyl-17-oxa- 1,11- diazapentacyclo[13.4.1.0 ^{4,12} .0 ^{5,10} .0 ^{16,18}]icosa-4(12),5,7,9- tetraene-13- carboxylate;sulfuric acid | [1] |
| Synonyms | Leurosine sulfate, Lilly 32645, NSC-90636 | [1] |
| CAS Number | 54081-68-4 | [2][3] |
| Molecular Formula | C ₄₆ H ₅₈ N ₄ O ₁₃ S | [1] |
| Molecular Weight | 907.04 g/mol | [1][3] |
| Appearance | White to light yellow or brown powder | [2] |
| Purity | ≥95% | [2] |

Table 2: Physical and Spectroscopic Properties of Vinleurosine Sulfate

| Property | Value | Source(s) |
|----------------------|---------|-----------|
| Storage Temperature | -20°C | [2] |
| Shipping Temperature | Ambient | [2] |

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **vinleurosine sulfate** powder are crucial for consistent and reliable results. The following are generalized methodologies based on standard pharmaceutical practices.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely accepted technique for its determination.^{[4][5]}

Methodology:

- **Sample Preparation:** Ensure the **vinleurosine sulfate** powder is completely dry. Finely powder the sample if necessary.
- **Capillary Tube Filling:** Introduce the dry powder into a capillary tube, tapping gently to create a packed column of 2-4 mm in height.
- **Apparatus Setup:** Place the capillary tube into a calibrated melting point apparatus.
- **Heating:** Heat the sample at a controlled rate, typically 1-2°C per minute, when approaching the expected melting point.
- **Observation:** Record the temperature at which the substance first begins to melt (onset) and the temperature at which it becomes completely liquid (clear point). The range between these two temperatures is the melting range.
- **Purity Assessment:** A sharp melting range is indicative of high purity, whereas a broad melting range suggests the presence of impurities.^[4]

Determination of Solubility (Shake-Flask Method)

Solubility is a fundamental property that influences the bioavailability and formulation of a drug. The shake-flask method is a common technique to determine the equilibrium solubility of a compound.

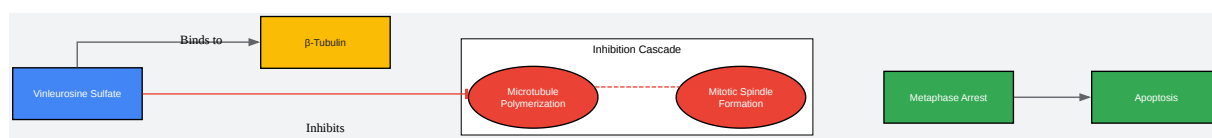
Methodology:

- **Solvent Selection:** Choose a range of relevant solvents for the intended application (e.g., water, buffers of different pH, organic solvents).
- **Sample Preparation:** Add an excess amount of **vinleurosine sulfate** powder to a known volume of the selected solvent in a sealed flask.
- **Equilibration:** Agitate the flask at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the undissolved solid to settle. Separate the saturated solution from the excess solid by centrifugation or filtration, ensuring no solid particles are carried over.
- **Concentration Analysis:** Determine the concentration of **vinleurosine sulfate** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Solubility Calculation:** The determined concentration represents the solubility of the compound in the specific solvent at that temperature.

Mechanism of Action and Signaling Pathway

Vinleurosine sulfate, like other vinca alkaloids, exerts its antineoplastic effect by interfering with microtubule dynamics, which are essential for cell division.^{[6][7][8][9][10]}

Vinca alkaloids bind to β -tubulin and inhibit the polymerization of tubulin into microtubules.^{[6][9]} This disruption of microtubule assembly prevents the formation of a functional mitotic spindle, a structure crucial for the separation of chromosomes during mitosis. Consequently, the cell cycle is arrested in the metaphase, which ultimately triggers apoptosis (programmed cell death) in rapidly dividing cancer cells.^{[6][8]}



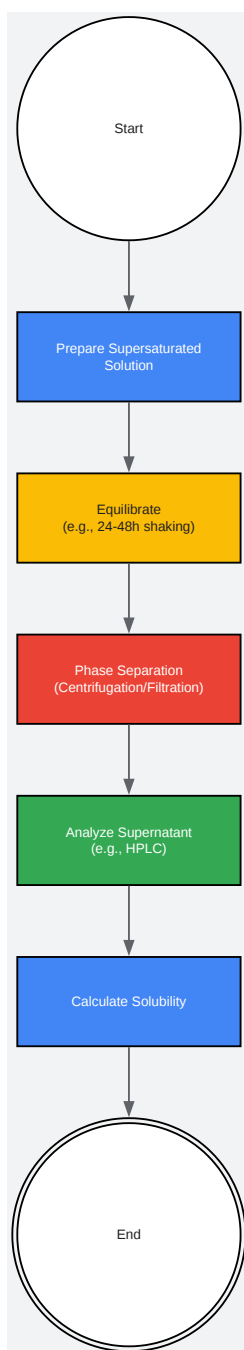
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Caption: Mechanism of action of **Vinleurosine Sulfate**.

Experimental and Logical Workflows

Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of **vinleurosine sulfate** powder.

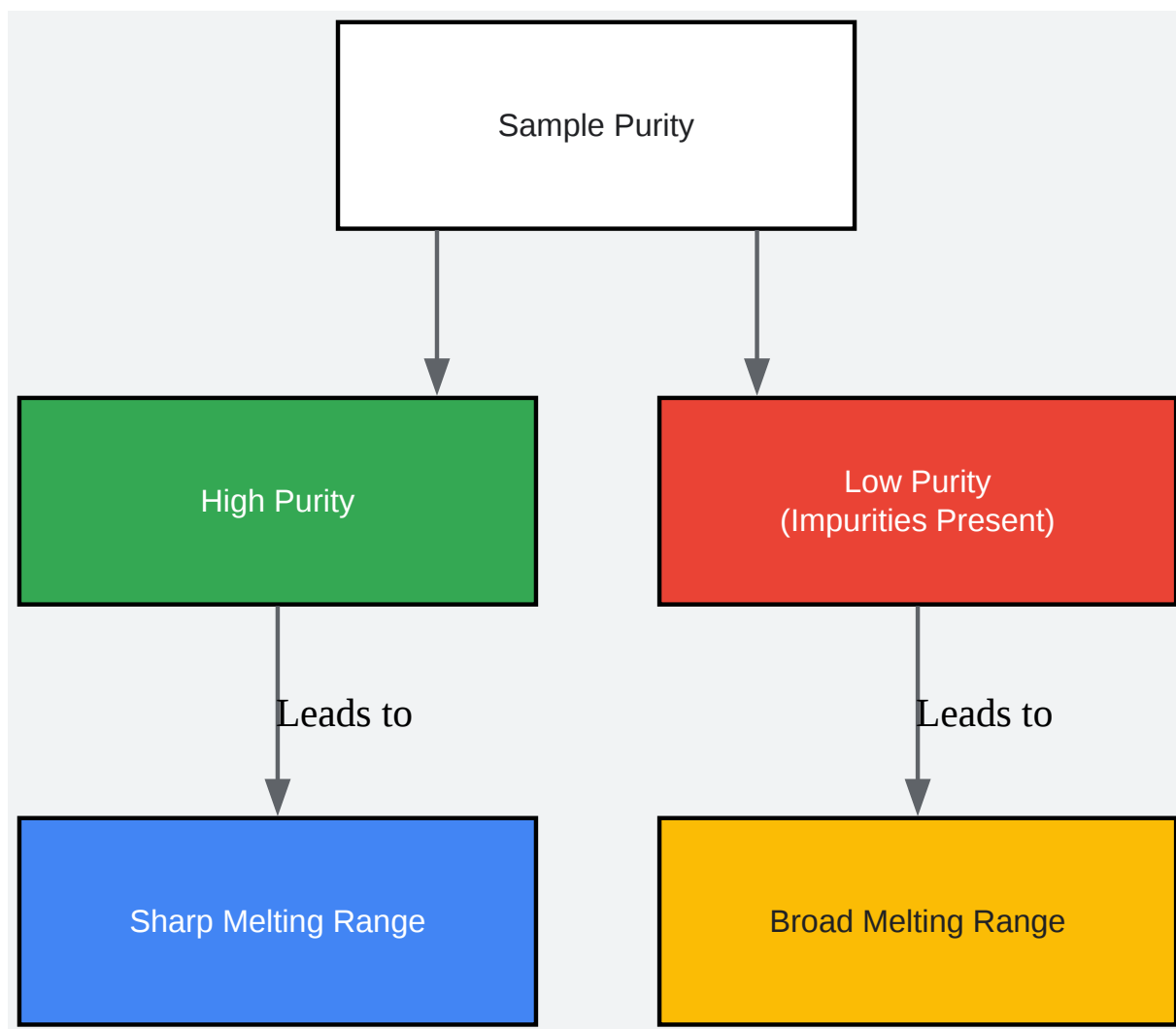


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Caption: Workflow for Solubility Determination.

Logical Relationship for Purity Assessment

The melting point of a substance is directly related to its purity. The following diagram illustrates this logical relationship.



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Caption: Purity and Melting Point Relationship.

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- To cite this document: BenchChem. [physical and chemical properties of vinleurosine sulfate powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602297#physical-and-chemical-properties-of-vinleurosine-sulfate-powder]

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